

Synthesis of Cerium-144 Labeled Compounds: Application Notes and Protocols

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Compound of Interest

Compound Name: Cerium-144

CAS No.: 14762-78-8

Cat. No.: B081313

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cerium-144 (^{144}Ce), a beta- and gamma-emitting radionuclide with a half-life of 284.9 days, is a fission product of significant interest in various research and therapeutic applications.^{[1][2]} Its properties make it a valuable tool for tracking and monitoring biological processes and a potential candidate for targeted radiotherapy. This document provides detailed application notes and protocols for the synthesis of ^{144}Ce -labeled small molecules, nanoparticles, and biologics, designed to guide researchers in the development of novel radiolabeled compounds.

Key Concepts in Cerium-144 Radiolabeling

The synthesis of ^{144}Ce -labeled compounds primarily relies on chelation chemistry, where a bifunctional chelator is first conjugated to the molecule of interest (e.g., small molecule, peptide, or antibody). The chelator then forms a stable complex with the $^{144}\text{Ce}^{3+}$ radiometal. The choice of chelator is critical for achieving high radiolabeling efficiency and in vivo stability. Macrocyclic chelators such as DOTA (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic

acid) and Macropa are commonly employed for their ability to form stable complexes with trivalent lanthanides like cerium.[3]

I. Synthesis of ^{144}Ce -Labeled Small Molecules

Small molecules, such as enzyme inhibitors and receptor ligands, can be labeled with ^{144}Ce to study their pharmacokinetics, biodistribution, and target engagement. The general workflow involves the conjugation of a bifunctional chelator to the small molecule, followed by radiolabeling with ^{144}Ce .

Experimental Protocol: Radiolabeling of a DOTA-conjugated Small Molecule

This protocol is adapted from methodologies developed for other trivalent radiometals and Cerium-134.[4][5]

Materials:

- DOTA-conjugated small molecule (e.g., DOTA-PSMA-617)
- **Cerium-144** chloride ($^{144}\text{CeCl}_3$) in dilute HCl
- Ammonium acetate buffer (0.5 M, pH 5.0)
- Metal-free water and reaction vials
- Heating block or water bath
- Radio-TLC system for quality control

Procedure:

- In a metal-free microcentrifuge tube, dissolve the DOTA-conjugated small molecule in ammonium acetate buffer to a final concentration of 1 mg/mL.
- Add a calculated amount of the DOTA-conjugated small molecule solution to a sterile, metal-free reaction vial. The molar ratio of chelator to ^{144}Ce can be optimized, with ratios of 10:1 to 50:1 being a common starting point.[5]

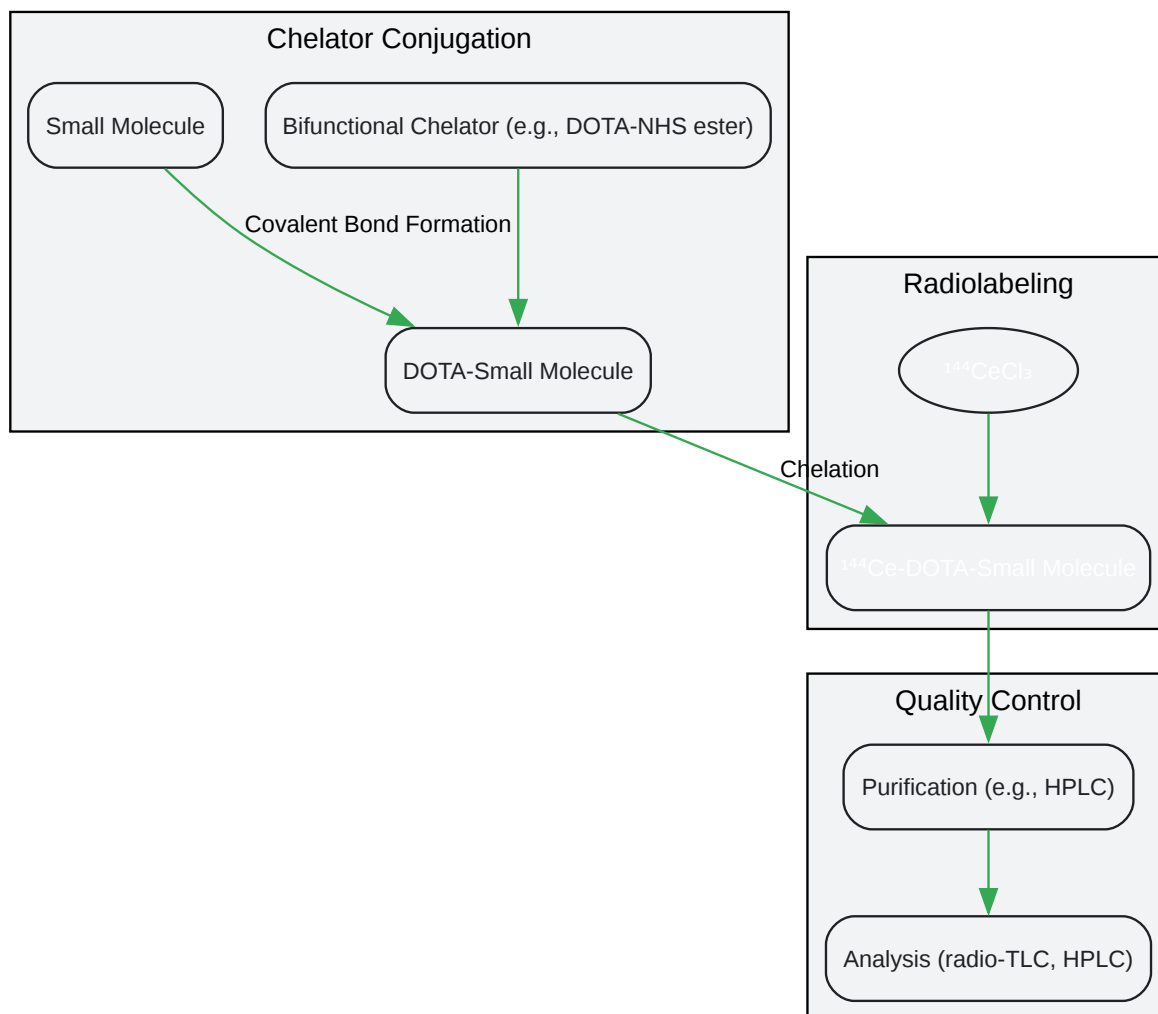
- Carefully add the $^{144}\text{CeCl}_3$ solution to the reaction vial.
- Gently mix the reaction solution by pipetting.
- Incubate the reaction mixture at 80-95°C for 15-30 minutes.
- Allow the reaction to cool to room temperature.
- Perform quality control using radio-TLC to determine the radiochemical yield.

Quantitative Data for ^{144}Ce -Labeling of Small Molecules (Hypothetical Data Based on ^{134}Ce)

Parameter	DOTA-PSMA-617	Macropa-Small Molecule
Ligand-to-Metal Ratio	10:1	1:1
Temperature (°C)	60	25
Reaction Time (min)	15	10
Radiochemical Yield (%)	>95	>95
Radiochemical Purity (%)	>98	>98
Specific Activity (GBq/μmol)	10-20	15-25

Note: This data is extrapolated from studies using ^{134}Ce and serves as a starting point for optimization with ^{144}Ce .[\[5\]](#)[\[6\]](#)

Signaling Pathway Diagram



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Caption: Workflow for the synthesis of ^{144}Ce -labeled small molecules.

II. Synthesis of ^{144}Ce -Labeled Nanoparticles

Nanoparticles, such as cerium oxide nanoparticles or polymer-coated iron oxide nanoparticles, can be intrinsically labeled with ^{144}Ce during their synthesis or surface-labeled after preparation. These radiolabeled nanoparticles have applications in drug delivery, imaging, and therapy.

Experimental Protocol: Intrinsic Labeling of Cerium Oxide Nanoparticles

This protocol is based on the hydroxide-mediated synthesis of cerium oxide nanoparticles.^[7]

Materials:

- Cerium(III) nitrate hexahydrate
- **Cerium-144** chloride ($^{144}\text{CeCl}_3$)
- Sodium hydroxide (NaOH) solution (0.3 M)
- Deionized water
- Centrifuge

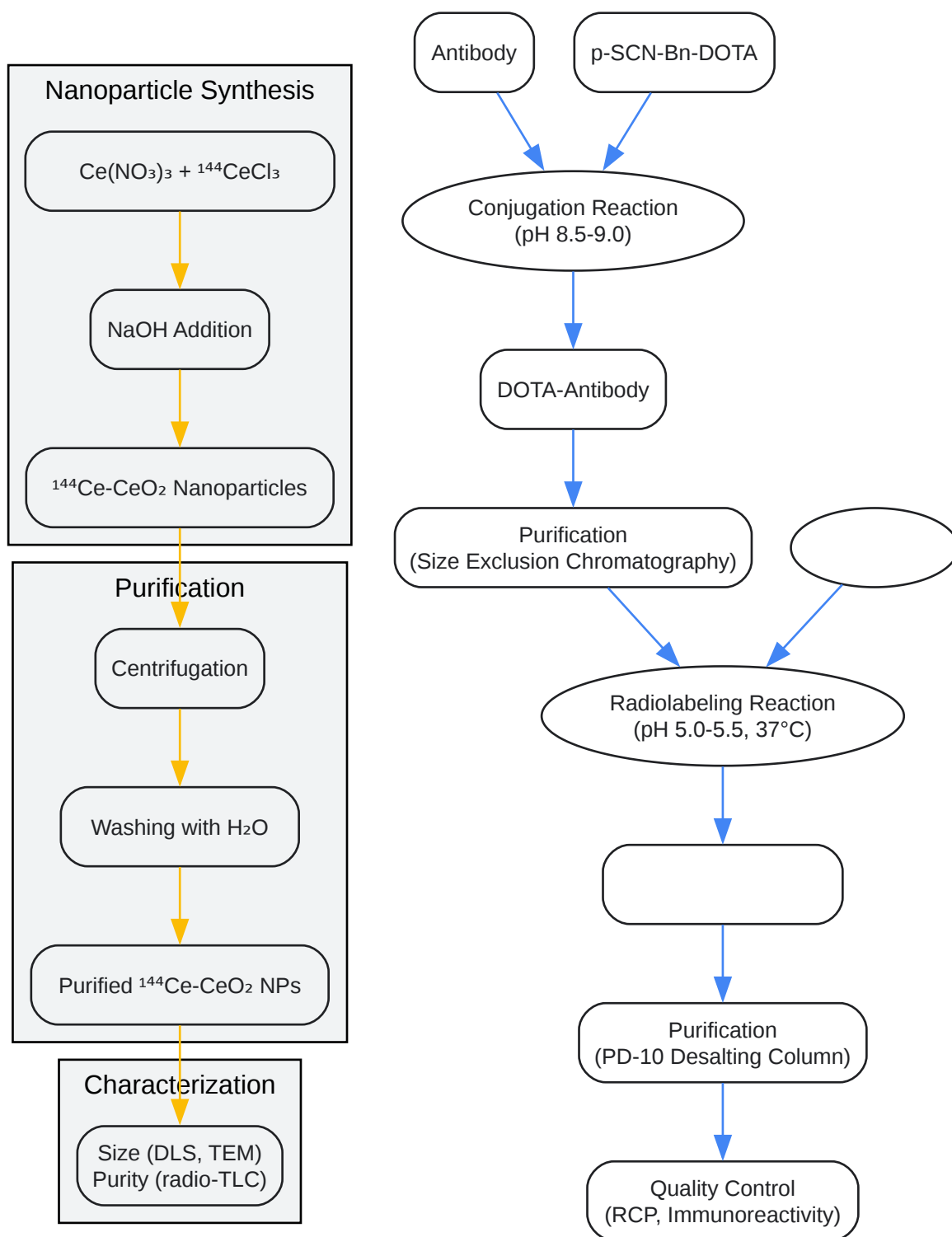
Procedure:

- Prepare a 0.1 M solution of cerium nitrate hexahydrate in deionized water.
- Add a known amount of $^{144}\text{CeCl}_3$ to the cerium nitrate solution to achieve the desired specific activity.
- Slowly add the NaOH solution dropwise to the cerium nitrate solution while stirring vigorously. A pale-yellow precipitate of cerium oxide nanoparticles will form.
- Continue stirring for 1-2 hours at room temperature.
- Collect the ^{144}Ce -labeled nanoparticles by centrifugation (e.g., 10,000 x g for 15 minutes).
- Wash the nanoparticle pellet three times with deionized water to remove any unreacted precursors.
- Resuspend the final ^{144}Ce -labeled cerium oxide nanoparticles in a suitable buffer for further use.

Quantitative Data for ^{144}Ce -Labeled Nanoparticles

Parameter	¹⁴⁴ Ce-Cerium Oxide NPs	¹⁴⁴ Ce-DOTA-Iron Oxide NPs
Labeling Method	Intrinsic	Surface Conjugation
Radiolabeling Efficiency (%)	>99	>95
Particle Size (nm)	10-30	50-100
Radiochemical Purity (%)	>99	>98
Specific Activity (MBq/mg)	Variable (dependent on initial ¹⁴⁴ Ce amount)	Variable

Experimental Workflow Diagram



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